Application Note: Preparation and Handling of Sulfated Cholecystokinin-8 (CCK-8S)[1][2]

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Compound of Interest	
Compound Name:	*Cholecystokinin (26-33)*
CAS No.:	*80980-81-0*
Cat. No.:	*B12718323*

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⚠️ CRITICAL DISTINCTION: Peptide vs. Cell Viability Kit

Do not confuse this peptide with "Cell Counting Kit-8" (CCK-8).[1]

- CCK-8 (Kit): Contains WST-8 tetrazolium salt for measuring cell proliferation.[1]
- CCK-8 (Sulfated Peptide): The endogenous neuropeptide used to activate CCK1 and CCK2 receptors.[1][2]
- This protocol specifically details the handling of the peptide hormone.

Part 1: Scientific Rationale & Chemical Vulnerabilities[1]

To ensure experimental reproducibility, one must understand why CCK-8S requires specific handling. The biological activity of this octapeptide is dictated by two fragile chemical moieties: the O-sulfated Tyrosine and the Methionine residues.

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The Sulfate Group (Tyr-SO3H)[1]

- Biological Necessity: The presence of the sulfate group at the 2nd position (Tyrosine) is non-negotiable for CCK1 Receptor (CCK-A) affinity.[1] Sulfated CCK-8 binds CCK1R with 500–1000 fold higher affinity than the non-sulfated form.
- Chemical Vulnerability: The ester bond connecting the sulfate to the tyrosine is acid-labile. Exposure to acidic conditions (pH < 6.[1]0) accelerates hydrolysis, converting the potent CCK-8S into the weak CCK-8 non-sulfated form.[1]
  - Consequence: False negatives in CCK1R assays.

Methionine Oxidation (Met)[1][4][5]

- Chemical Vulnerability: CCK-8 contains two Methionine residues (positions 3 and 6).[1] These are highly susceptible to oxidation into methionine sulfoxide.
- Consequence: Oxidation significantly reduces biological potency and alters receptor binding kinetics.

Surface Adsorption[6]

- Physical Vulnerability: Like many neuropeptides, CCK-8S is "sticky."[1] It adsorbs rapidly to glass and polystyrene surfaces.
- Data Insight: Studies indicate up to 70-90% peptide loss when stored in standard glass or polystyrene tubes at low concentrations (< 1 µM).[1]

Part 2: Preparation Protocol

Materials & Reagents

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Component	Specification	Reason
Solvent A	1% Ammonium Hydroxide (NH_4OH) or PBS (pH 7.4)	Maintains basic/neutral pH to protect the sulfate group.[1]
Solvent B	DMSO (Anhydrous)	Optional co-solvent for high-concentration stocks; prevents hydrolysis better than water.[1]
Plasticware	Polypropylene (PP) or LoBind tubes	Prevents adsorption loss.[1] NEVER use glass or Polystyrene.
Gas	Nitrogen or Argon (Optional)	To displace oxygen and prevent Met oxidation.[1]

Step-by-Step Stock Solution Preparation (1 mM)

Step 1: Equilibration

Allow the lyophilized peptide vial to equilibrate to room temperature (RT) for 30 minutes before opening.

- Why? Opening a cold vial introduces atmospheric moisture, which can hydrolyze the peptide powder.

Step 2: Solvent Selection & Solubilization

Choose Method A (Aqueous) or Method B (Organic/DMSO).[1]

- Method A (Standard Aqueous - Recommended for immediate use):
  - Calculate the volume required for 1 mM concentration (e.g., 1 mg peptide [MW ~1143 g/mol] requires ~0.875 mL solvent).[1]
  - Add a small volume (e.g., 50-100 µL) of 1% NH_4OH to the powder.[1] The alkaline pH aids solubility and protects the sulfate.
  - Dilute to the final volume with PBS (pH 7.4).

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- Note: Avoid unbuffered water, as peptide dissolution can locally lower pH.

- Method B (DMSO - Recommended for -80°C storage):
  - Dissolve the peptide fully in a small volume of anhydrous DMSO.
  - Dilute with PBS or keep as a high-concentration DMSO stock (e.g., 10 mM) if the final assay tolerates DMSO (ensure final assay [DMSO] < 0.1%).
  - Why? DMSO minimizes hydrolysis of the sulfate ester during freeze-thaw cycles compared to aqueous buffers.

Step 3: Aliquoting[3]

- Immediately aliquot the stock solution into Polypropylene (LoBind) microcentrifuge tubes.
- Recommended aliquot volume: 10–50 µL (single-use size).
- Do not vortex vigorously; mix by gentle inversion to reduce oxidation.

Step 4: Storage

- Flash freeze aliquots in liquid nitrogen or dry ice/ethanol.
- Store at -80°C.
- Shelf Life: 6 months at -80°C. Discard any aliquot after thawing; do not refreeze.[1]

Workflow Diagram



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Caption: Optimized workflow for CCK-8S preparation emphasizing pH control and plasticware selection.

Part 3: Quality Control & Validation

Since desulfation is "silent" (the peptide remains soluble but loses activity), functional validation is critical.[1]

Analytical QC (HPLC)

- Method: Reverse-phase HPLC (C18 column).
- Indicator: Sulfated CCK-8 elutes earlier (is more hydrophilic) than non-sulfated CCK-8 or oxidized variants.[1]
- Standard: Run a fresh commercial standard alongside your stock to verify retention time.

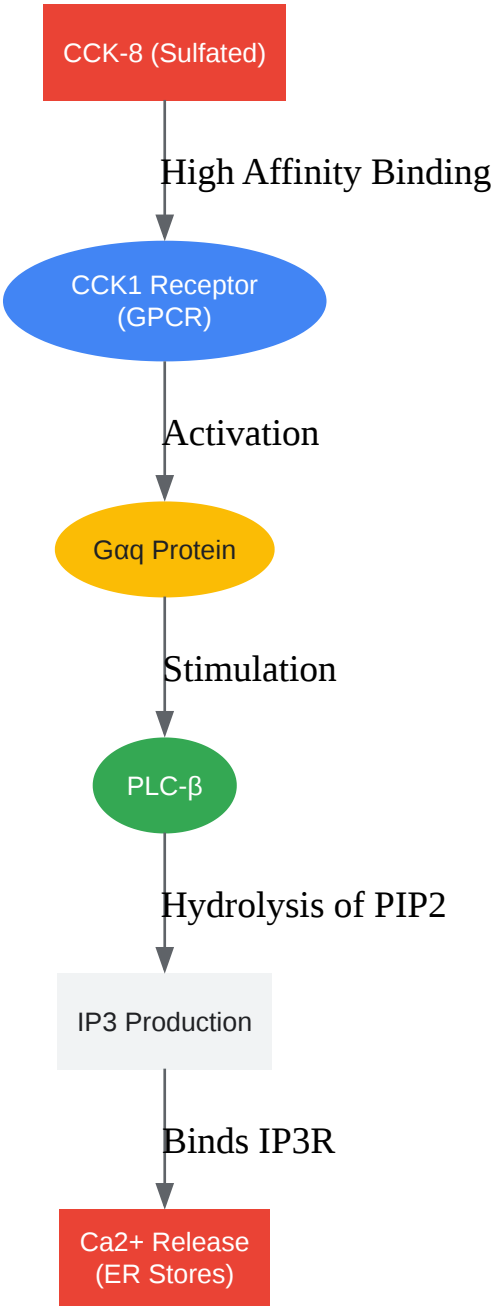
Functional Validation (Calcium Flux)

If using CCK-8S for GPCR assays, validate the stock using a Calcium Mobilization Assay in CCK1R-expressing cells (e.g., CHO-CCK1).[1]

- Expected Result: A sigmoidal dose-response curve.
- Validation Criteria: The EC50 should be in the low nanomolar range (0.1 – 10 nM).
  - If EC50 > 100 nM: Significant desulfation or oxidation has occurred.[4]

Biological Signaling Pathway[9]

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Caption: The Gq-coupled signaling cascade activated by Sulfated CCK-8, leading to intracellular calcium mobilization.[1]

References

- National Institutes of Health (PubMed).Effect of sulfation of CCK-8 on its stimulation of the endocrine and exocrine secretion. (Primary literature on the biological necessity of the

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sulfate group). [Link]

- PLOS ONE.Adsorption of Cationic Peptides to Solid Surfaces of Glass and Plastic. (Data regarding peptide loss on glass vs. polypropylene). [Link]

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